

# 7-Hydroxy Ropinirole-d14: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 7-Hydroxy Ropinirole-d14

Cat. No.: B12409276

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## Introduction

**7-Hydroxy Ropinirole-d14** is the deuterium-labeled analogue of 7-Hydroxy Ropinirole, a primary and pharmacologically active metabolite of the non-ergoline dopamine agonist, Ropinirole. Ropinirole is a medication primarily used in the treatment of Parkinson's disease and Restless Legs Syndrome. The introduction of deuterium atoms into the 7-Hydroxy Ropinirole structure makes it an ideal internal standard for quantitative bioanalytical assays, particularly in pharmacokinetic and metabolic studies. Its use in methods such as liquid chromatography-mass spectrometry (LC-MS) allows for precise and accurate quantification of Ropinirole and its metabolites in biological matrices. This guide provides a comprehensive overview of **7-Hydroxy Ropinirole-d14**, including its chemical properties, metabolic pathway, and detailed experimental protocols for its application in research.

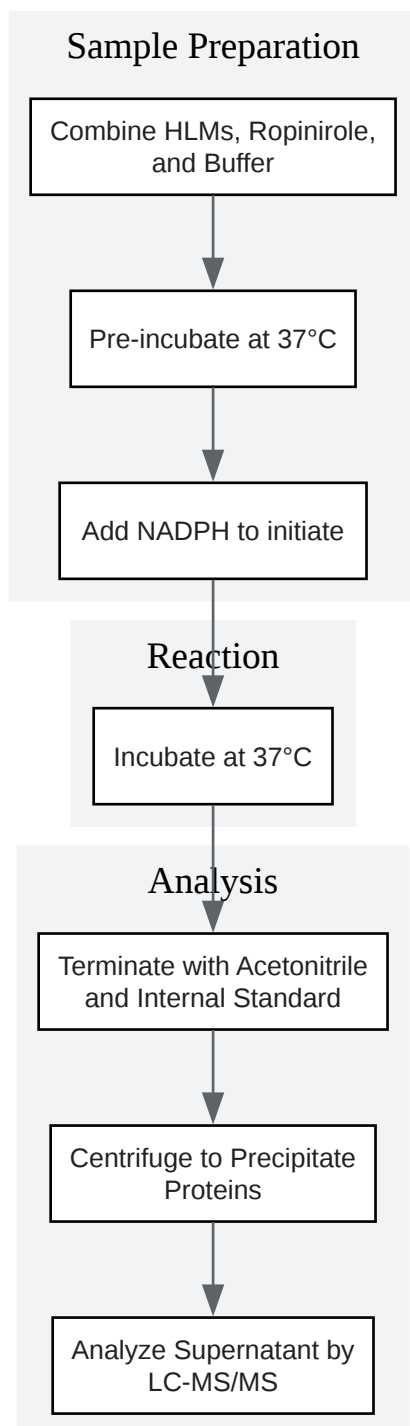
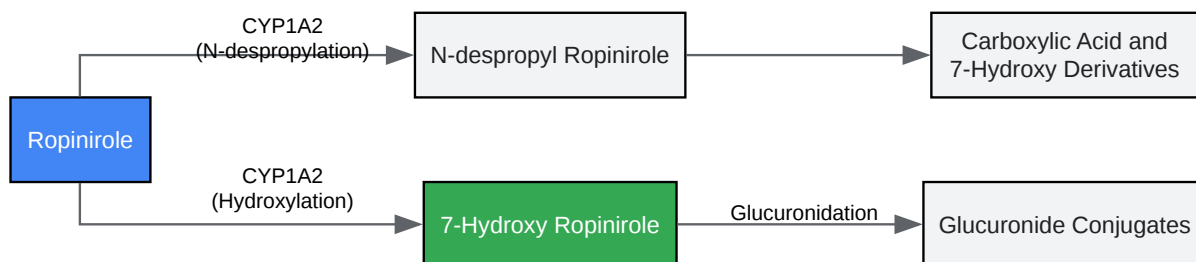
## Chemical and Physical Properties

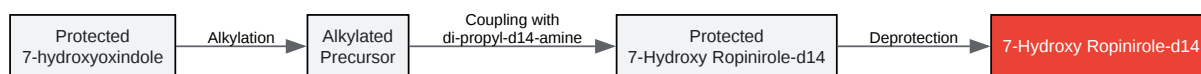
Detailed quantitative data for **7-Hydroxy Ropinirole-d14** is not readily available in public literature. The following table summarizes the known properties of **7-Hydroxy Ropinirole-d14** and its non-deuterated parent compound, 7-Hydroxy Ropinirole.

Property	7-Hydroxy Ropinirole-d14	7-Hydroxy Ropinirole
CAS Number	81654-62-8[1]	81654-57-1
Molecular Formula	C <sub>16</sub> H <sub>10</sub> D <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>16</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	290.47 g/mol	276.38 g/mol
IUPAC Name	4-[2-(dipropyl-d14-amino)ethyl]-7-hydroxy-1,3-dihydro-2H-indol-2-one	4-[2-(dipropylamino)ethyl]-7-hydroxy-1,3-dihydro-2H-indol-2-one
Synonyms	N/A	SK&F 89124
Appearance	Not specified (likely a solid)	Not specified (likely a solid)
Solubility	Not specified	Not specified

## Metabolic Pathway of Ropinirole to 7-Hydroxy Ropinirole

Ropinirole undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme CYP1A2. The two major metabolic pathways are N-despropylation and hydroxylation. The hydroxylation of the aromatic ring of Ropinirole results in the formation of 7-Hydroxy Ropinirole. In some species, such as rats, this is the major metabolic pathway. In humans, N-despropylation is the predominant pathway, but 7-Hydroxy Ropinirole is still a significant metabolite. 7-Hydroxy Ropinirole is the only metabolite of Ropinirole that has been shown to possess significant dopamine agonist activity.





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## References

- 1. veeprho.com [veeprho.com]
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